

# In-Depth Technical Guide to the Safety and Handling of Ferric Cacodylate

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## Compound of Interest

Compound Name: Ferric cacodylate

Cat. No.: B1216655

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **ferric cacodylate**, an organoarsenic compound. Given its arsenic content, this substance presents significant health risks and requires strict safety protocols. This document outlines the toxicological properties, occupational exposure limits, handling procedures, and emergency measures associated with **ferric cacodylate** and related cacodylate compounds.

## Chemical and Physical Properties

**Ferric cacodylate**, also known as iron(III) tris(dimethylarsinate), is a yellowish, amorphous powder.<sup>[1]</sup> It is an organoarsenic compound, and its safety profile is largely dictated by the presence of arsenic.

Property	Value	Source
Chemical Formula	$C_6H_{18}As_3FeO_6$	[1]
Molecular Weight	466.81 g/mol	[1]
Appearance	Yellowish, amorphous powder	[1]
Synonyms	Iron tris(dimethylarsinate), Iron cacodylate	Parchem, 2023

## Toxicological Data

The toxicity of **ferric cacodylate** is primarily attributed to its arsenic content. Cacodylic acid and its salts are classified as Group A carcinogens by the U.S. Environmental Protection Agency (EPA).<sup>[2]</sup> All forms of arsenic are considered a serious risk to human health.<sup>[2]</sup>

## Acute Toxicity

Acute exposure to cacodylates can cause a range of symptoms, including a metallic or garlic taste, poor appetite, nausea, vomiting, stomach pain, and diarrhea.<sup>[3]</sup> In severe cases, seizures and death can occur.<sup>[3]</sup>

Compound	Route	Species	LD50/LC50	Source
Cacodylic Acid	Oral	Rat	644-830 mg/kg	EXTOXNET, 1996
Sodium Cacodylate	Oral	Rat	644 mg/kg	<sup>[4]</sup>
Sodium Cacodylate	Oral	Mouse	4 mg/kg	<sup>[4]</sup>
Cacodylic Acid	Inhalation	Rat	3.9 mg/L (LC50)	EXTOXNET, 1996

## Chronic Toxicity

Chronic exposure to cacodylic acid can lead to severe health effects, including damage to the kidneys, bladder, liver, and nerves.<sup>[3]</sup> It can also cause skin problems such as hyperkeratosis, hyperpigmentation, and skin cancers.<sup>[3]</sup> Developmental and reproductive effects, including decreased fetal weights and reduced sperm production, have been observed in animal studies.<sup>[3]</sup>

## Occupational Exposure Limits

To minimize the risk of chronic health effects, several regulatory bodies have established occupational exposure limits for inorganic arsenic compounds.

Organization	Limit	Value	Notes
OSHA	Permissible Exposure Limit (PEL)	10 µg/m³ (8-hour TWA)	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
NIOSH	Recommended Exposure Limit (REL)	2 µg/m³ (15-minute ceiling)	<a href="#">[2]</a> <a href="#">[5]</a>
ACGIH	Threshold Limit Value (TLV)	0.01 mg/m³ (8-hour TWA)	<a href="#">[5]</a> <a href="#">[8]</a>
NIOSH	Immediately Dangerous to Life or Health (IDLH)	5 mg/m³	<a href="#">[9]</a>

TWA: Time-Weighted Average

## Signaling Pathways of Arsenic-Induced Toxicity

Arsenic exerts its toxic effects through various molecular mechanisms, primarily by inducing oxidative stress and interfering with cellular signaling pathways. This leads to a cascade of events culminating in cell damage and apoptosis.

Caption: Arsenic-induced oxidative stress and downstream signaling pathways.

## Experimental Protocols for Safe Handling

Strict adherence to safety protocols is mandatory when working with **ferric cacodylate** and other arsenic-containing compounds.

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is the first line of defense against exposure.

Caption: Workflow for donning and doffing Personal Protective Equipment.

## Engineering Controls

- Chemical Fume Hood: All work with **ferric cacodylate** that could generate dust or aerosols must be conducted in a certified chemical fume hood.[\[10\]](#)
- Ventilation: Ensure adequate general laboratory ventilation.
- Designated Area: Establish a designated area for working with arsenic compounds, clearly marked with warning signs.[\[10\]](#)[\[11\]](#)

## Handling and Storage

- Avoid Dust Formation: Handle **ferric cacodylate** carefully to avoid generating dust.[\[10\]](#)
- Weighing: Use a balance inside a fume hood or a glove box for weighing.
- Storage: Store **ferric cacodylate** in a cool, dry, well-ventilated area in a tightly sealed, labeled container.[\[11\]](#) Keep it separate from incompatible materials such as strong acids and oxidizing agents.[\[4\]](#)[\[11\]](#)
- Transport: When transporting within the laboratory, use a secondary container.

## Spill and Emergency Procedures

- Minor Spills: For small spills, carefully moisten the material to prevent dust from becoming airborne.[\[4\]](#) Use a HEPA-filtered vacuum for cleanup.[\[4\]](#) Do not dry sweep.[\[4\]](#) Place the collected material in a sealed container for hazardous waste disposal.
- Major Spills: Evacuate the area immediately and contact the institution's environmental health and safety department.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Waste Disposal

All waste containing **ferric cacodylate**, including contaminated labware, PPE, and spill cleanup materials, must be disposed of as hazardous waste.[11] Collect all arsenic-containing waste in clearly labeled, sealed containers.[11] Follow all institutional, local, and national regulations for hazardous waste disposal.

## Conclusion

**Ferric cacodylate** is a highly toxic compound that requires stringent safety measures to prevent exposure. By understanding its toxicological properties and adhering to the detailed handling and safety protocols outlined in this guide, researchers and scientists can minimize the risks associated with its use. A proactive approach to safety, including proper training, the consistent use of personal protective equipment, and adherence to established procedures, is paramount for the safe handling of this and all arsenic-containing compounds.

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## References

- 1. Molecular Mechanism of Arsenic-Induced Neurotoxicity including Neuronal Dysfunctions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. restoredcdc.org [restoredcdc.org]
- 3. Arsenic poisoning - Wikipedia [en.wikipedia.org]
- 4. bio.vu.nl [bio.vu.nl]
- 5. Arsenic Toxicity: What Are the Standards and Regulation for Arsenic Exposure? | Environmental Medicine | ATSDR [archive.cdc.gov]
- 6. osha.gov [osha.gov]
- 7. osha.gov [osha.gov]

- 8. Arsenic and its inorganic compounds | Health & Environmental Research Online (HERO) | US EPA [[hero.epa.gov](https://hero.epa.gov)]
- 9. Arsenic - IDLH | NIOSH | CDC [[cdc.gov](https://www.cdc.gov)]
- 10. [wcu.edu](https://www.wcu.edu) [[wcu.edu](https://www.wcu.edu)]
- 11. [drexel.edu](https://www.drexel.edu) [[drexel.edu](https://www.drexel.edu)]
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